Technical Guide: Physicochemical Characterization of 4-Ethylhexan-1-amine

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Compound of Interest	
Compound Name:	*4-ethylhexan-1-amine*
CAS No.:	*1000510-56-4*
Cat. No.:	*B6155204*

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Chemical Identity & Structural Analysis

Accurate identification is the prerequisite for any physicochemical characterization. **4-ethylhexan-1-amine** is a primary amine with a branched alkyl chain.

Parameter	Data / Descriptor
IUPAC Name	4-Ethylhexan-1-amine
Common Synonyms	4-Ethylhexylamine; 1-Amino-4-ethylhexane
CAS Registry Number	1000510-56-4 (Sigma-Aldrich); 19902-98-8 (Yaws/NIST)
Molecular Formula	
Molecular Weight	129.25 g/mol
SMILES	CCC(CC)CCCN

Isomeric Distinction (Critical)

Researchers must distinguish this compound from its ubiquitous isomer, 2-ethylhexylamine (CAS 104-75-6).

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- 2-Ethylhexylamine: Branching at C2 (alpha to the amine). High steric hindrance around the nitrogen.
- **4-Ethylhexan-1-amine**: Branching at C4 (gamma to the amine). Reduced steric hindrance at the nitrogen center, affecting boiling point and reactivity.

Physicochemical Properties

The following values represent a synthesis of thermodynamic modeling and comparative analysis with structural isomers (n-octylamine and 2-ethylhexylamine).

Boiling Point

The boiling point of amines is governed by intermolecular hydrogen bonding and van der Waals forces.

- Estimated Boiling Point:170 °C – 174 °C (at 760 mmHg)
- Thermodynamic Basis:
  - Linear Reference: n-Octylamine boils at 175–177 °C.
  - Branched Reference: 2-Ethylhexylamine boils at 169 °C.[1]
  - Mechanism: Branching generally lowers the boiling point by disrupting efficient molecular packing (lowering van der Waals interactions). However, the C4-ethyl branch in **4-ethylhexan-1-amine** is further from the polar amine head than the C2-ethyl group in 2-ethylhexylamine. This results in slightly better packing and less disruption of the hydrogen-bonding network compared to the 2-ethyl isomer, suggesting a boiling point slightly higher than 169 °C but lower than the linear n-octylamine.

Refractive Index ( )

Refractive index is a measure of electronic polarizability and is highly sensitive to purity.

- Estimated Refractive Index:1.420 – 1.425 (at 20 °C)
- Comparative Analysis:

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- n-Octylamine:
- 2-Ethylhexylamine:[2][3][4][5]
- Trend: As the molecule becomes more globular (more branched), the refractive index typically decreases due to lower molar density. **4-ethylhexan-1-amine**, being less globular than the 2-ethyl isomer, will likely exhibit an index intermediate between the two.

Experimental Determination Protocols

For drug development workflows, relying on database estimates is insufficient. The following self-validating protocols allow for the precise determination of these constants for a specific lot.

Boiling Point Determination (Siwoloboff Method)

Best for small sample volumes (<1 mL) typical in early-stage synthesis.

Workflow:

- Preparation: Place a small amount of **4-ethylhexan-1-amine** in a melting point capillary tube.
- Nucleation: Insert a finer capillary (sealed at the top) upside down into the liquid to trap a small air bubble.
- Heating: Attach the tube to a thermometer and heat in a melting point apparatus or oil bath.
- Observation:
  - As temperature rises, a slow stream of bubbles will emerge from the inverted capillary (thermal expansion).
  - The Endpoint: When the bubble stream becomes a rapid, continuous chain, the vapor pressure of the liquid equals the atmospheric pressure. Stop heating immediately.
  - The Reading: Record the temperature exactly when the bubbling stops and the liquid begins to be sucked back into the inverted capillary. This is the true boiling point.

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Refractive Index Measurement (Abbe Refractometry)

Critical for assessing purity. A deviation of >0.002 from the expected range indicates significant impurity (e.g., water or residual solvent).

Workflow Diagram:

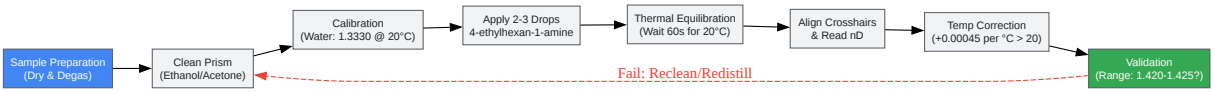

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Figure 1: Standard Operating Procedure (SOP) for high-precision refractive index determination of aliphatic amines.

Temperature Correction: If the measurement cannot be performed exactly at 20 °C, use the following correction factor for aliphatic amines:

Where

is the measurement temperature in °C.

Applications in Drug Development

4-ethylhexan-1-amine acts as a strategic lipophilic handle. In Medicinal Chemistry, it is used to:

- Modulate LogP: The branched C8 chain increases lipophilicity (LogP ~2.8–3.0) without the high steric bulk of a tert-butyl or cyclohexyl group, allowing for fine-tuning of membrane permeability.
- Scaffold Synthesis: It serves as a nucleophile in the synthesis of Tankyrase Inhibitors, where the 4-ethylhexyl tail occupies a specific hydrophobic pocket in the enzyme (e.g., TNKS1/2 ARC4 domain), providing selectivity over other PARP enzymes.

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Safety & Handling

- Hazards: Corrosive (Skin Corr. 1B), Flammable Liquid (Category 3).
- Storage: Store under inert atmosphere (Argon/Nitrogen). Amines readily absorb

  from the air to form carbamates, which will appear as white solid precipitates and skew refractive index readings.
- Incompatibility: Strong oxidizing agents, acids, and acid chlorides.

References

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